

Sardomozide dihydrochloride in anticancer research applications

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Quantitative Profile of Sardomozide Dihydrochloride

The table below consolidates the core quantitative and descriptive data available from the search results.

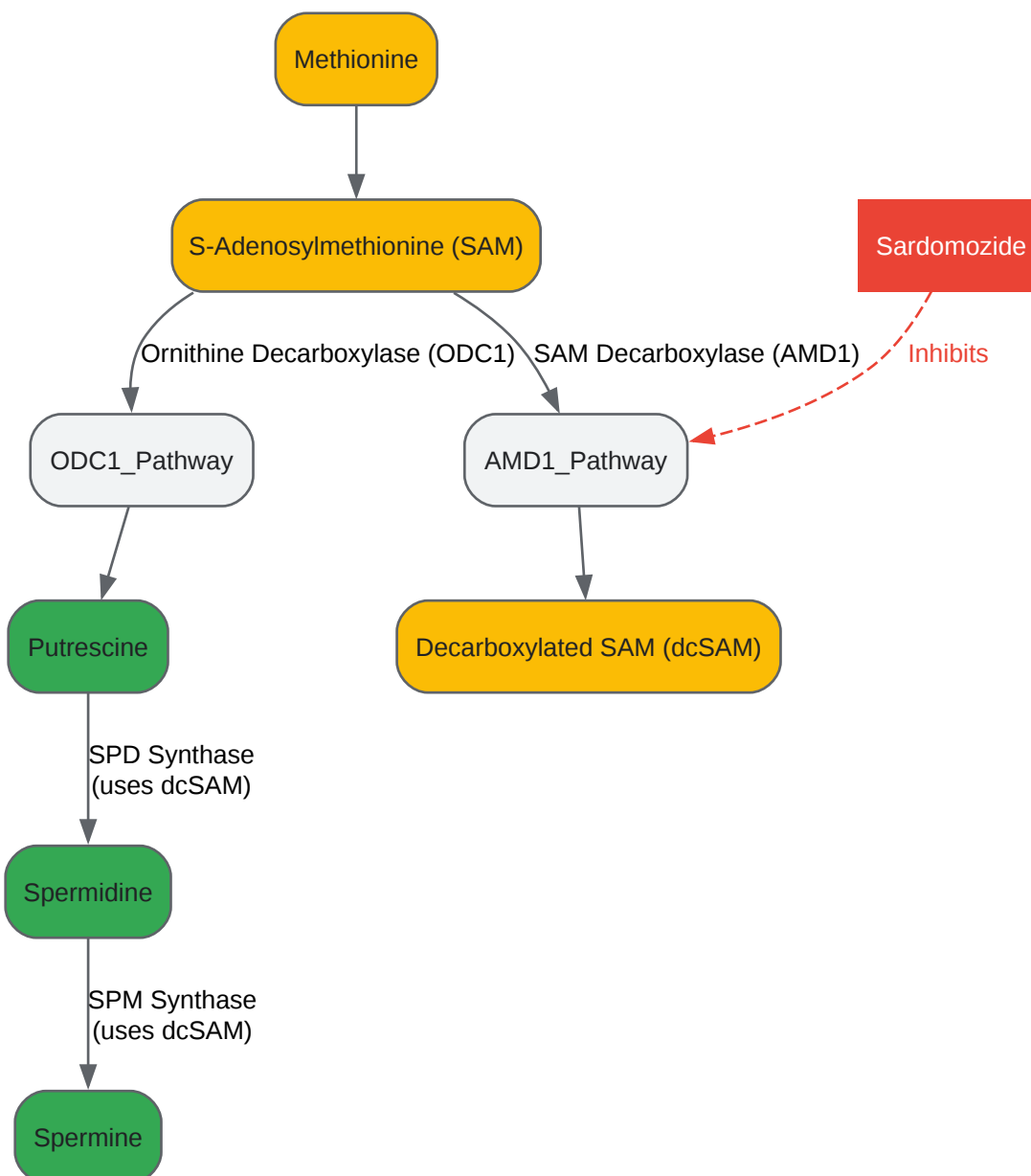
Parameter	Details
CAS Number (Parent)	149400-88-4 [1]
Molecular Formula	$C_{11}H_{14}N_6 \cdot 2HCl$ [1]
Molecular Weight	303.19 g/mol [1]
Target Enzyme	S-Adenosylmethionine Decarboxylase (SAMDC or AMD1) [1] [2]
Mechanism of Action	Potent and selective inhibition of SAMDC, a key enzyme in the polyamine biosynthesis pathway [1].
IC ₅₀ Value	5 nM [1]
Purity	98% [1]
Solubility	Soluble in water and DMSO [1]

| **Research Applications** | - Investigation of polyamine metabolism in cancer [3] [1].

- Used in vivo (rat models) to study diseases like Pulmonary Arterial Hypertension (PAH) [2]. |

The Polyamine Pathway and Sandomozide's Role

Sandomozide exerts its effects by inhibiting a critical step in the synthesis of spermidine and spermine. The following diagram illustrates this metabolic pathway and the point of inhibition.



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References

1. Sardomozide dihydrochloride | SAMDC inhibitor | Axon 3290 [axonmedchem.com]
2. Spermidine attenuates monocrotaline-induced pulmonary ... [sciencedirect.com]
3. Polyamine pathway activity promotes cysteine essentiality in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sardomozide dihydrochloride in anticancer research applications]. Smolecule, [2026]. [Online PDF]. Available at:
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